

Technical Guide: 4-Butyl-4'-hydroxychalcone (CAS 385810-21-9)

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Compound of Interest

Compound Name: 4-Butyl-4'-hydroxychalcone

CAS No.: 385810-21-9

Cat. No.: B1278974

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Executive Summary

4-Butyl-4'-hydroxychalcone (CAS 385810-21-9) is a functionalized flavonoid derivative belonging to the chalcone class (1,3-diaryl-2-propen-1-ones). Structurally, it bridges the gap between liquid crystal (LC) materials science—where the butyl tail provides necessary anisotropy—and dermatological pharmacology, where the 4-hydroxychalcone scaffold acts as a competitive tyrosinase inhibitor.

This guide provides a rigorous breakdown of its nomenclature, a self-validating synthesis protocol via Claisen-Schmidt condensation, and an analysis of its mechanistic pathways in biological systems.

Chemical Identity & Synonyms

Accurate identification is critical due to the high frequency of isomerism in chalcone derivatives (e.g., confusion with Butein or 4'-butyl-4-hydroxychalcone).

Core Structure: The molecule consists of two aromatic rings joined by a three-carbon

-unsaturated carbonyl system.

- Ring A (Acetophenone derived): Contains the 4-Hydroxyl group.[1][2]
- Ring B (Benzaldehyde derived): Contains the 4-Butyl group.

Table 1: Nomenclature & Identifiers

Category	Identifier / Synonym	Context
Common Name	4-Butyl-4'-hydroxychalcone	Standard Laboratory Usage
CAS Registry	385810-21-9	Unique Identifier
IUPAC Name	(E)-1-(4-hydroxyphenyl)-3-(4-butylphenyl)prop-2-en-1-one	Official Chemical Nomenclature
Alt. IUPAC	4-(4-Butylcinnamoyl)phenol	Emphasizes the phenol moiety
Structural Synonym	2-(4-Butylbenzylidene)-4'-hydroxyacetophenone	Focus on synthesis precursors
Structural Synonym	p-Hydroxy-p'-butylchalcone	Older organic chemistry notation
Molecular Formula	C ₁₉ H ₂₀ O ₂	MW: 280.36 g/mol
SMILES	<chem>CCCCC1=CC=C(C(C=1)/C=C/C(=O)C2=CC=C(C=C2)O</chem>	Chemoinformatics
Application Class	Liquid Crystal Building Block; Tyrosinase Inhibitor	Functional Classification

Synthesis Protocol: Claisen-Schmidt Condensation

Objective: Synthesize high-purity (E)-**4-Butyl-4'-hydroxychalcone**. Mechanism: Base-catalyzed aldol condensation followed by dehydration.

Reagents & Materials[2][3][4]

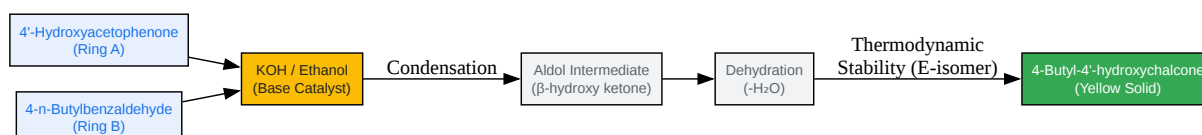
- Precursor A: 4'-Hydroxyacetophenone (1.0 eq)
- Precursor B: 4-n-Butylbenzaldehyde (1.0 eq)

- Catalyst: Potassium Hydroxide (KOH) or Sodium Hydroxide (NaOH) (40% aq. solution).
- Solvent: Ethanol (Absolute).
- Work-up: Dilute HCl (10%), Ice water, Ethyl Acetate (for recrystallization).

Step-by-Step Workflow

- Solubilization: In a round-bottom flask, dissolve 10 mmol of 4'-Hydroxyacetophenone in 20 mL of ethanol. Stir until clear.
- Addition: Add 10 mmol of 4-n-Butylbenzaldehyde to the solution.
- Catalysis: Dropwise, add 5 mL of 40% KOH solution while stirring vigorously at room temperature (25°C). The solution will darken (yellow/orange) indicating the formation of the chalcone anion.
- Reaction: Stir for 12–24 hours.
 - Critical Control Point (CCP): Monitor via TLC (Hexane:Ethyl Acetate 7:3). The disappearance of the aldehyde spot indicates completion.
- Quenching: Pour the reaction mixture into 100 mL of crushed ice/water containing 10 mL of 10% HCl. This neutralizes the phenolate and precipitates the product.[3]
- Isolation: Filter the yellow precipitate under vacuum. Wash with cold water to remove salts.
- Purification: Recrystallize from hot Ethanol or Ethyl Acetate/Hexane to remove unreacted aldehyde.

Visualization of Synthesis Logic



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Figure 1: Claisen-Schmidt condensation pathway. The base catalyst generates an enolate from the acetophenone, which attacks the aldehyde carbonyl.

Mechanism of Action: Biological & Material

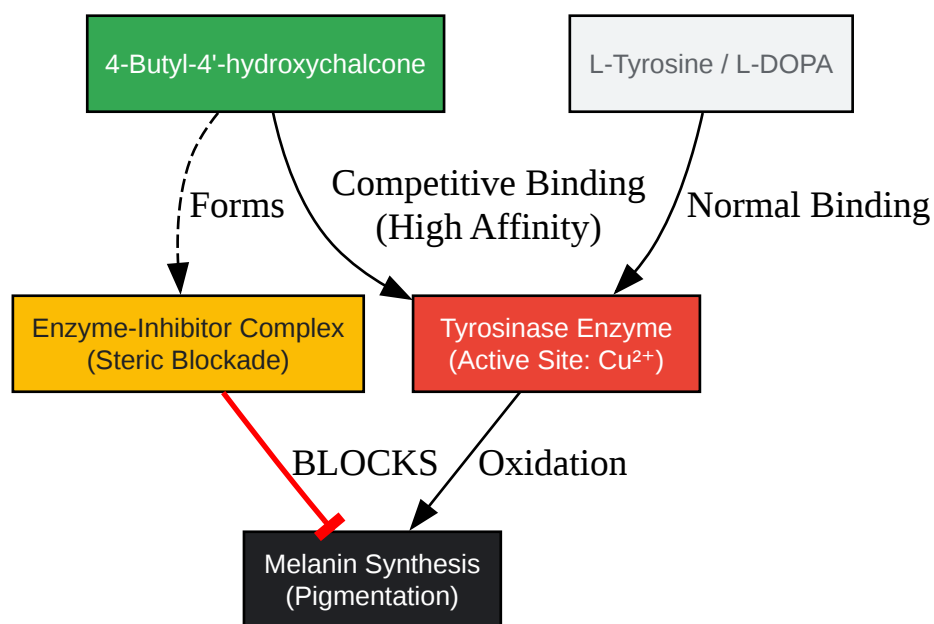
While often cataloged as a liquid crystal intermediate due to its rigid rod-like structure (mesogen), the 4-butyl-4'-hydroxy substitution pattern possesses significant pharmacological relevance, particularly in dermatology.

Tyrosinase Inhibition (Skin Depigmentation)

The structure mimics 4-n-butylresorcinol (a potent whitening agent) but extends the conjugation system.

- **Pharmacophore:** The 4-hydroxyl group on Ring A mimics Tyrosine (the natural substrate).
- **Lipophilic Tail:** The 4-butyl group on Ring B enhances penetration through the melanocyte lipid bilayer and stabilizes the enzyme-inhibitor complex via hydrophobic interactions.
- **Mechanism:** It acts as a competitive inhibitor of Tyrosinase, preventing the oxidation of L-DOPA to Dopaquinone, thereby halting melanin synthesis.

Visualization of Inhibition Pathway



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Figure 2: Competitive inhibition of Tyrosinase.[4] The chalcone occupies the active site, preventing substrate oxidation.

Safety & Handling (SDS Summary)

Based on standard hazard classifications for substituted chalcones and specific supplier data (TCI Chemicals).

Parameter	Classification	Precaution
Signal Word	WARNING	
Skin Irritation	Category 2 (H315)	Wear nitrile gloves. Wash immediately upon contact.
Eye Irritation	Category 2A (H319)	Wear safety goggles. Rinse cautiously with water for 15 min.
Storage	Room Temp (15-25°C)	Store under inert gas (Argon/Nitrogen) to prevent oxidation of the alkene.
Solubility	Lipophilic	Soluble in DMSO, Ethanol, Ethyl Acetate. Insoluble in water.

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